

Technical Support Center: Purification of 3-Phenylethynyl-benzoic Acid

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Compound of Interest

Compound Name: 3-Phenylethynyl-benzoic acid

CAS No.: 93866-50-3

Cat. No.: B1585374

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Executive Summary & Compound Profile

3-Phenylethynyl-benzoic acid (3-PEBA) is a critical intermediate often synthesized via Sonogashira coupling. While the synthesis is robust, purification is frequently complicated by the presence of palladium/copper catalyst residues and the "Glaser coupling" byproduct (1,4-diphenylbuta-1,3-diyne).

This guide provides a self-validating purification workflow designed to achieve >99% purity and <10 ppm Pd content, suitable for pharmaceutical or electronic material applications.

Property	Specification	Notes
CAS Number	93866-50-3	
Molecular Formula	C ₁₅ H ₁₀ O ₂	MW: 222.24 g/mol
Target Melting Point	160–161 °C	Sharp range indicates high purity. [1] [2]
Solubility Profile	High: Ethanol, Acetone, EtOAc Low: Water, Hexanes	Soluble in aqueous base (NaOH/NaHCO ₃).
Critical Impurities	Pd/Cu catalysts, Homocoupling dimer	Dimer is neutral; 3-PEBA is acidic.

Troubleshooting Guide (FAQ)

Direct solutions to common tickets submitted by process chemists.

Ticket #A1: "My product is grey/brown even after recrystallization."

Diagnosis: Residual Palladium (Pd) contamination. Pd-alkyne complexes are "sticky" and often co-crystallize with the product. Solution: Recrystallization alone is insufficient for heavy metal removal.

- Dissolution: Dissolve the crude solid in the crystallization solvent (Ethanol) at reflux.
- Adsorption: Add Activated Carbon (10-20 wt%) or a functionalized silica scavenger (e.g., Thiol-silica).
- Hot Filtration: Stir at reflux for 15-30 mins, then filter hot through a Celite pad.
- Crystallization: Proceed with cooling/anti-solvent addition.

Ticket #A2: "I see a second spot on TLC that moves fast (High R_f)."

Diagnosis: This is likely the Glaser homocoupling product (1,4-diphenylbuta-1,3-diyne). It is a neutral, non-polar impurity formed by the oxidative coupling of phenylacetylene. Solution: Leverage the acidity of 3-PEBA.

- Protocol: Perform an Acid-Base Extraction before recrystallization.
 - Dissolve crude in 1M NaOH (3-PEBA dissolves; Dimer does not).
 - Wash the aqueous layer with Ethyl Acetate or Ether (Dimer is removed).
 - Acidify aqueous layer with HCl to precipitate 3-PEBA.[2]
 - Filter and then recrystallize.[3]

Ticket #A3: "The product oils out instead of crystallizing."

Diagnosis: The solvent system is too polar or the cooling is too rapid, causing liquid-liquid phase separation (oiling out) before crystal nucleation. Solution:

- Seed Crystals: Retain a small amount of crude solid to seed the solution at the cloud point.
- Adjust Solvent Ratio: If using Ethanol/Water, increase the Ethanol content slightly.
- Slow Cooling: Wrap the flask in foil or a towel to slow the cooling rate from reflux to room temperature.

Master Purification Protocol

Method: Mixed-Solvent Recrystallization (Ethanol/Water) with Hot Filtration.

Phase 1: Dissolution & Catalyst Removal

- Place 10.0 g of crude 3-PEBA in a 250 mL round-bottom flask.
- Add 60 mL of Ethanol (95%).
- Heat to reflux (approx. 78°C) with magnetic stirring. The solid should dissolve completely.[4]

- Note: If not dissolved, add Ethanol in 5 mL increments.
- Critical Step: Add 1.0 g Activated Charcoal carefully (avoid flash boiling). Stir at reflux for 20 minutes.
- Prepare a pre-warmed Büchner funnel with a Celite 545 pad.
- Filter the hot mixture through the Celite to remove charcoal and Pd residues. Rinse the cake with 10 mL hot Ethanol.

Phase 2: Crystallization

- Return the clear, amber filtrate to a clean flask and heat back to gentle reflux.
- Add Deionized Water dropwise via an addition funnel or pipette.
- Stop Point: Continue adding water until a faint, persistent turbidity (cloudiness) is observed. (Typically 20-30 mL water for this scale).
- Add 1-2 mL of Ethanol to clear the turbidity.
- Remove heat. Cap the flask and allow it to cool slowly to room temperature (20-25°C) over 2 hours.
 - Optional: Place in an ice bath (0-4°C) for 1 hour only after reaching room temperature to maximize yield.

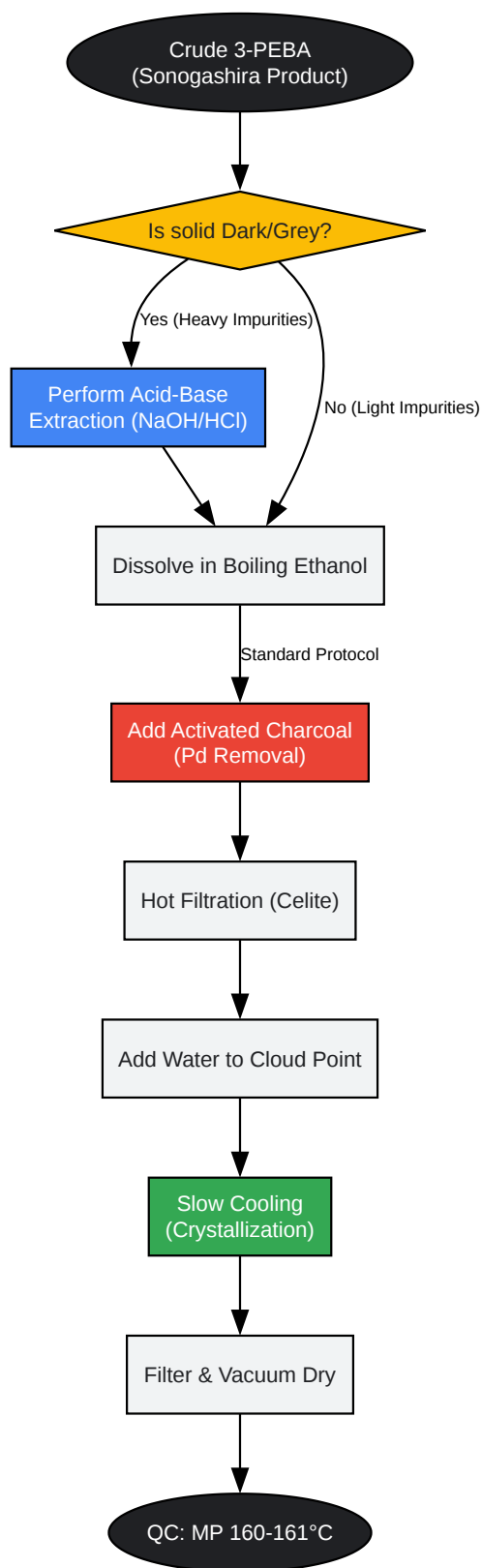
Phase 3: Isolation & Validation

- Filter the white needles via vacuum filtration.
- Wash: Wash the filter cake with 20 mL of cold Ethanol/Water (1:1 mixture).
- Drying: Dry in a vacuum oven at 50°C for 12 hours.
- QC Check:
 - Appearance: White to off-white crystalline solid.

- Melting Point: 160–161°C.[1]
- ¹H NMR: Check for absence of aliphatic peaks (solvent) and dimer peaks.

Workflow Visualization

The following diagram illustrates the decision logic for the purification process.



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Caption: Decision tree for 3-PEBA purification, integrating Pd removal and recrystallization logic.

References

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